

The Photochemical Properties of Nitrous Acid: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nitrous acid

Cat. No.: B1219327

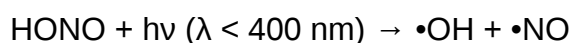
[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Nitrous acid (HONO), a crucial intermediate in atmospheric and biochemical nitrogen cycles, exhibits a rich and complex photochemistry. Its ability to absorb ultraviolet radiation and subsequently dissociate into reactive species, most notably the hydroxyl radical ($\bullet\text{OH}$), positions it as a key player in initiating oxidative chemical processes. This technical guide provides a comprehensive overview of the core photochemical properties of **nitrous acid**, with a focus on quantitative data, experimental methodologies, and reaction pathways relevant to research and development in the chemical and life sciences.

Core Photochemical Properties

The photochemical behavior of **nitrous acid** is governed by its absorption of light, leading to the breaking of the H-O or O-N bonds. The primary photochemical process in both the gas and aqueous phases is the formation of a hydroxyl radical and a nitric oxide radical.



This reaction is of significant interest due to the high reactivity of the hydroxyl radical, which can initiate a cascade of secondary reactions.

Absorption Cross-Sections

The absorption of ultraviolet (UV) radiation by **nitrous acid** is wavelength-dependent. The UV absorption spectrum of gaseous HONO features distinct vibrational bands in the 300-400 nm

range.[1][2] Recent studies have highlighted discrepancies in previously published absorption cross-sections, suggesting that historical data may have overestimated these values by 22-34%. [2][3] Accurate absorption cross-section data is critical for precise measurements of HONO concentrations and for calculating photolysis rates in various models.

Table 1: UV Absorption Cross-Sections of Gaseous **Nitrous Acid** (HONO)

Wavelength (nm)	Absorption Cross-Section ($\times 10^{-20}$ cm ² /molecule)	Reference
340 - 380	Region of significant absorption with distinct bands	[4]
360 - 390	Re-evaluated, lower values than previously reported	[2][3]
365	Prominent absorption band	[5]
371	Peak absorption	[6]
372	Used for monitoring HONO concentration	[1]
386, 371, 358, 347	New absorption peaks observed in specific reactions	[1]

Note: The exact values of absorption cross-sections can be found in the cited literature. Recent research suggests a systematic overestimation in historical data.[2][3]

Photolysis Quantum Yields

The quantum yield (Φ) of a photochemical reaction represents the efficiency of a specific process per photon absorbed. For **nitrous acid**, the quantum yield for the production of hydroxyl radicals is a key parameter. In the gas phase, the quantum yield for HONO photolysis is considered to be close to unity.[5] In the aqueous phase, the quantum yield is influenced by factors such as pH and temperature.[1][7]

Table 2: Photolysis Quantum Yields of **Nitrous Acid** (HONO) and Related Species

Species	Phase	Wavelength (nm)	Quantum Yield (Φ) for \bullet OH production	Conditions/ Notes	Reference(s)
HONO	Gas	365 \pm 5	0.92 \pm 0.16	Recommended value of unity often used.	[5]
HONO	Aqueous	355	0.25 \pm 0.03	-	[8]
HONO	Aqueous	274 K	~8 times greater than H_2ONO^+	Temperature dependent.	[1][7]
H_2ONO^+	Aqueous	274 K	-	Temperature dependent.	[1][7]
NO_2^-	Aqueous	355	0.036	-	[1]
H_2ONO^+	Aqueous	355	0.116	-	[1]
HONO	Aqueous	355	0.231	-	[1]
HONO	Aqueous	371.1, 354.6	~0.02	Wavelength and temperature dependent.	[6]
HONO	Aqueous	337.1, 298.5	~0.06	Wavelength and temperature dependent.	[6]

Reaction Rate Constants

The photochemically generated radicals from **nitrous acid** photolysis readily react with other molecules. The rate constants for these reactions are crucial for understanding the overall chemical kinetics.

Table 3: Selected Reaction Rate Constants Involving **Nitrous Acid** and its Photoproducts

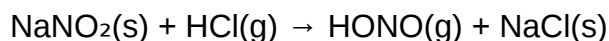
Reactants	Products	Rate Constant	Phase	Reference(s)
•OH + HONO	NO ₂ + H ₂ O	3.76 x 10 ⁷ dm ³ /mol·s	Aqueous	[8]
NO ₂ + HONO	HNO ₂ –NO ₂ adduct	Reversible reaction	Aqueous	[8]
HNO ₂ –NO ₂ adduct	HNO ₃ + NO	3.0 x 10 ³ s ⁻¹ (decay)	Aqueous	[8]
4-chlorobiphenyl + •OH	4-PCB-OH adduct	(9.0 ± 1) x 10 ⁹ L/mol·s	Aqueous	[1]
•OH + HO ₂ NO ₂	OHHO ₂ NO ₂ adduct	(1.58 ± 0.03) x 10 ⁹ L/mol·s	Aqueous	[1]

Experimental Protocols

The study of **nitrous acid** photochemistry involves specialized experimental setups for its generation, handling, and analysis due to its inherent instability.

Generation of Nitrous Acid

A common laboratory method for generating gaseous HONO is the reaction of a strong acid, such as hydrochloric acid (HCl), with a nitrite salt, typically sodium nitrite (NaNO₂).[4][9]



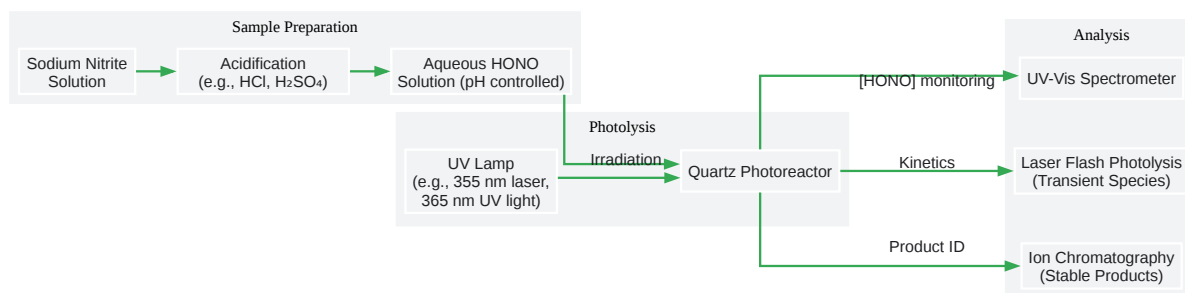
For aqueous phase studies, **nitrous acid** is typically prepared in situ by acidifying a solution of sodium nitrite.[10] The pH of the solution is critical as it determines the equilibrium between HONO and the nitrite ion (NO₂⁻).[11]

Detection and Quantification

Several analytical techniques are employed to measure HONO concentrations and its photolysis products:

- UV-Visible Spectroscopy: This method relies on the characteristic absorption bands of HONO in the UV-visible region (around 340-380 nm) for quantification.[1][4] Differential Optical Absorption Spectroscopy (DOAS) is a sensitive technique that utilizes the differential absorption cross-sections.[4]
- Fourier Transform Infrared (FTIR) Spectroscopy: FTIR spectroscopy can be used to measure HONO by detecting its vibrational modes, such as the trans- ν_3 mode at 1263 cm^{-1} . [4]
- Laser Flash Photolysis: This technique is used to study the kinetics of transient species. A laser pulse initiates the photolysis of HONO, and the subsequent formation and decay of radicals like $\bullet\text{OH}$ are monitored using time-resolved spectroscopy.[1][8]
- Cavity-Enhanced Absorption Spectroscopy: Techniques like Incoherent Broadband Cavity-Enhanced Absorption Spectroscopy (IBBCEAS) provide high sensitivity for measuring gas-phase HONO concentrations.[2][12]
- Chemical Derivatization and Chromatography: HONO and its products can be trapped by reacting them with specific reagents to form stable derivatives, which are then analyzed using techniques like ion chromatography.[12][13]

The following diagram illustrates a typical experimental workflow for studying the aqueous phase photolysis of **nitrous acid**.



[Click to download full resolution via product page](#)

A typical workflow for aqueous HONO photolysis experiments.

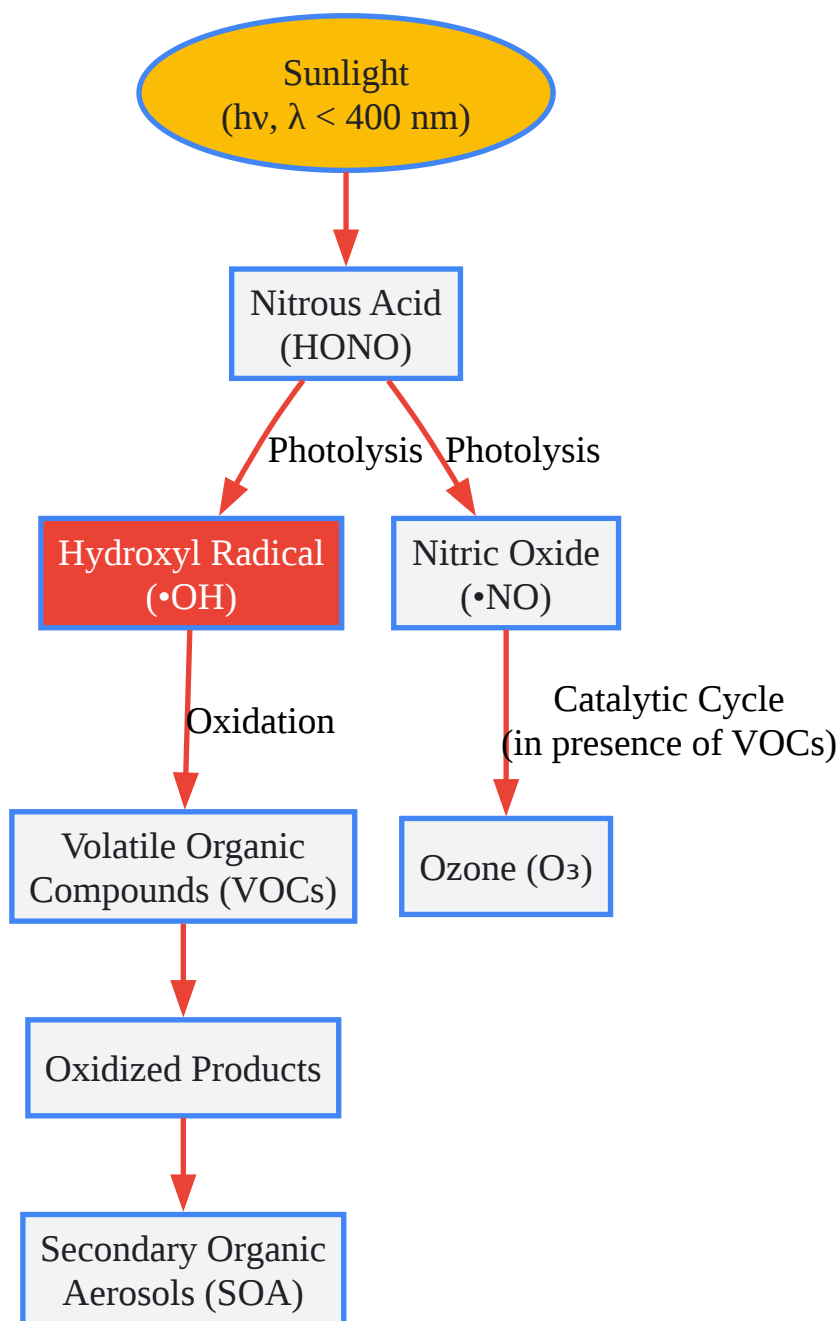
Signaling Pathways and Reaction Mechanisms

The photolysis of **nitrous acid** initiates a series of reactions that are fundamental to atmospheric chemistry and have implications in biological systems.

Atmospheric Chemistry

In the troposphere, the photolysis of HONO is a primary source of hydroxyl radicals, especially during the early morning hours.[6] These •OH radicals are highly reactive and drive the oxidation of volatile organic compounds (VOCs) and other pollutants, contributing to the formation of ozone and secondary organic aerosols.

The following diagram illustrates the central role of HONO photolysis in atmospheric oxidative chemistry.



[Click to download full resolution via product page](#)

Role of HONO photolysis in the atmosphere.

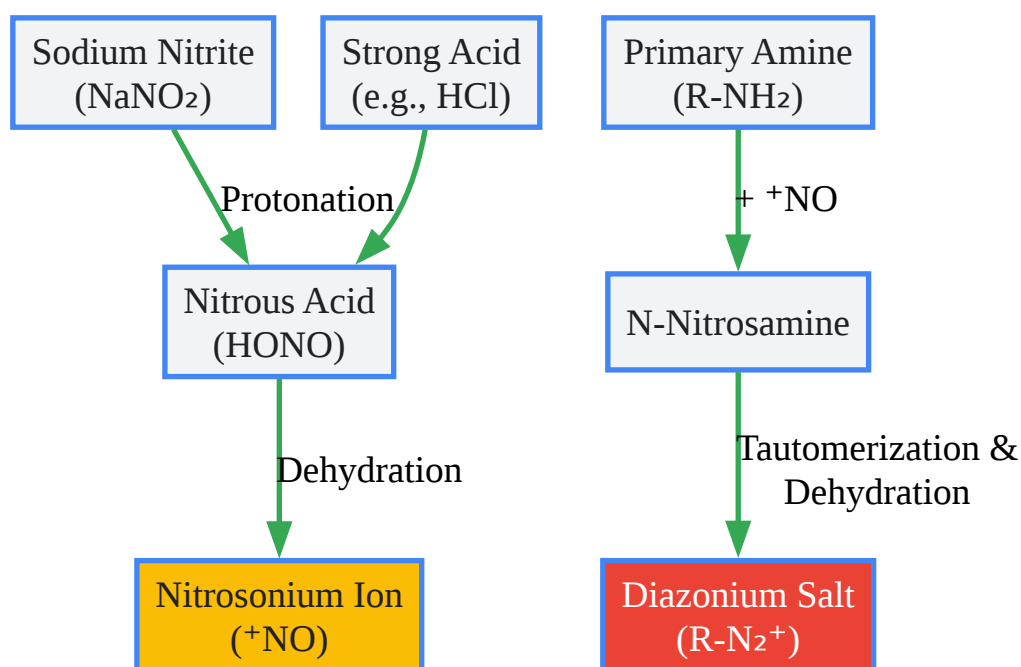
Aqueous Phase Reactions

In aqueous environments such as atmospheric water droplets or biological fluids, the photochemistry of **nitrous acid** is more complex due to the presence of water and other solutes. The primary photolysis still yields $\bullet\text{OH}$ and $\bullet\text{NO}$. However, secondary reactions can occur, including the reaction of $\bullet\text{OH}$ with HONO itself.[8] Furthermore, the photolysis of other nitrogen-containing species, such as nitrates (NO_3^-), can serve as a source of HONO.[13][14][15] The photolysis of particulate nitrate has been identified as a potentially significant, yet uncertain, source of atmospheric HONO.[13][14]

Biochemical Implications

Nitrous acid is involved in various biochemical processes, including nitrogen metabolism.[16] It can react with amines to form nitrosamines, a class of compounds known for their carcinogenic potential.[10][16] The in situ generation of the reactive nitrosonium ion (^+NO) from **nitrous acid** is a key step in these reactions.[10] While the direct photochemical properties of HONO in drug development are less explored, the generation of reactive nitrogen species (RNS) and reactive oxygen species (ROS) from its photolysis could be relevant in photodynamic therapy or in understanding the light-induced degradation of pharmaceuticals containing nitro or amino functionalities.

The diagram below outlines the reaction of a primary amine with **nitrous acid** to form a diazonium salt, a versatile intermediate in organic synthesis.



[Click to download full resolution via product page](#)

Formation of diazonium salts from primary amines and **nitrous acid**.

Conclusion

The photochemical properties of **nitrous acid** are of fundamental importance in diverse scientific fields. Its role as a primary source of hydroxyl radicals makes it a key initiator of atmospheric oxidation. A thorough understanding of its absorption cross-sections, quantum yields, and reaction kinetics is essential for accurate modeling of atmospheric processes and for potential applications in controlled chemical synthesis and degradation studies. The experimental protocols and reaction pathways detailed in this guide provide a solid foundation for researchers and professionals working with this reactive nitrogen species. The ongoing refinement of fundamental data, such as absorption cross-sections, will continue to improve our understanding of the multifaceted role of **nitrous acid** in the environment and beyond.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Revisiting the Ultraviolet Absorption Cross Section of Gaseous Nitrous Acid (HONO): New Insights for Atmospheric HONO Budget - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. juser.fz-juelich.de [juser.fz-juelich.de]
- 5. yorkspace.library.yorku.ca [yorkspace.library.yorku.ca]
- 6. digitalcommons.iwu.edu [digitalcommons.iwu.edu]
- 7. Photochemistry of nitrous acid (HONO) and nitrous acidium ion (H₂ONO) in aqueous solution and ice. | Semantic Scholar [semanticscholar.org]
- 8. A laser flash photolysis study of nitrous acid in the aqueous phase - Lancaster EPrints [eprints.lancs.ac.uk]

- 9. amt.copernicus.org [amt.copernicus.org]
- 10. The Reaction of Amines with Nitrous Acid - Chemistry Steps [chemistrysteps.com]
- 11. Nitrous acid - Wikipedia [en.wikipedia.org]
- 12. pubs.acs.org [pubs.acs.org]
- 13. pubs.acs.org [pubs.acs.org]
- 14. pubs.acs.org [pubs.acs.org]
- 15. Release of nitrous acid and nitrogen dioxide from nitrate photolysis in acidic aqueous solutions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. Nitrous Acid's Role in Biochemical Reaction Networks [eureka.patsnap.com]
- To cite this document: BenchChem. [The Photochemical Properties of Nitrous Acid: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1219327#photochemical-properties-of-nitrous-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com